

Dibenzyl 2-fluoromalonate: A Technical Guide

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Compound of Interest

Compound Name: *Dibenzyl 2-fluoromalonate*

Cat. No.: *B168617*

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CAS Number: 133384-81-3

This technical guide provides an in-depth overview of **Dibenzyl 2-fluoromalonate**, a fluorinated organic compound of interest to researchers and professionals in drug development and chemical synthesis. This document outlines its chemical and physical properties, provides a detailed, representative experimental protocol for its synthesis, and illustrates the synthetic pathway.

Core Chemical and Physical Data

Dibenzyl 2-fluoromalonate is a derivative of malonic acid, characterized by the substitution of a fluorine atom at the C-2 position and the presence of two benzyl ester groups. While specific experimental data for this compound is limited in publicly available literature, the following tables summarize its key identifiers and known properties, supplemented with data from closely related compounds for comparative purposes.

Table 1: Chemical Identification of **Dibenzyl 2-fluoromalonate**

Identifier	Value	Source
CAS Number	133384-81-3	[1][2]
Molecular Formula	C ₁₇ H ₁₅ FO ₄	[2]
Molecular Weight	302.30 g/mol	[2]
SMILES Code	O=C(OCC1=CC=CC=C1)C(F) C(OCC2=CC=CC=C2)=O	[2]

Table 2: Physicochemical Properties

Property	Value	Notes
Physical State	Not explicitly stated	Likely a liquid at room temperature, similar to Dibenzyl malonate.
Boiling Point	No data available	For comparison, Dibenzyl malonate has a boiling point of 188 °C at 0.2 mmHg.
Density	No data available	For comparison, Dibenzyl malonate has a density of 1.137 g/mL at 25 °C.
Refractive Index	No data available	For comparison, Dibenzyl malonate has a refractive index of n _{20/D} 1.546.
Solubility	No data available	Expected to be soluble in common organic solvents like dichloromethane, chloroform, and DMSO.
Storage Temperature	No specific data	General recommendation for similar compounds is refrigeration.

Synthetic Pathway and Experimental Protocol

The synthesis of **Dibenzyl 2-fluoromalonate** typically involves the electrophilic fluorination of the parent compound, Dibenzyl malonate. While a specific, detailed protocol for this exact transformation is not readily available in peer-reviewed literature, a general and representative procedure can be adapted from established methods for the fluorination of malonic esters.^{[3][4]} The following protocol outlines a plausible synthetic route.

General Experimental Protocol: Electrophilic Fluorination of Dibenzyl Malonate

This protocol is a representative method and may require optimization for specific laboratory conditions and desired yield.

Materials:

- Dibenzyl malonate
- Anhydrous solvent (e.g., acetonitrile, dichloromethane)
- Base (e.g., sodium hydride, sodium ethoxide)
- Electrophilic fluorinating agent (e.g., Selectfluor®, N-Fluorobenzenesulfonimide (NFSI))
- Inert gas (e.g., nitrogen, argon)
- Quenching solution (e.g., saturated aqueous ammonium chloride)
- Extraction solvent (e.g., ethyl acetate, dichloromethane)
- Drying agent (e.g., anhydrous sodium sulfate, magnesium sulfate)
- Silica gel for column chromatography
- Eluent for chromatography (e.g., hexane/ethyl acetate mixture)

Procedure:

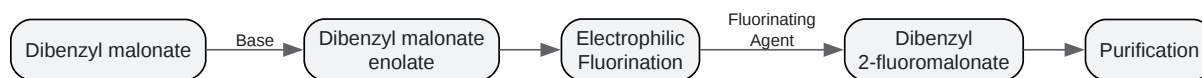
- **Reaction Setup:** In a flame-dried, two-neck round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere, dissolve Dibenzyl malonate in an appropriate anhydrous solvent.
- **Enolate Formation:** Cool the solution to a suitable temperature (typically 0 °C or -78 °C) using an ice or dry ice/acetone bath. Slowly add the base to the solution to generate the enolate of Dibenzyl malonate. Stir the mixture for a predetermined time at this temperature to ensure complete enolate formation.
- **Fluorination:** Dissolve the electrophilic fluorinating agent in a minimal amount of anhydrous solvent and add it dropwise to the enolate solution. The reaction is typically exothermic and should be controlled by maintaining the low temperature.
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) or another suitable analytical technique until the starting material is consumed.
- **Quenching:** Once the reaction is complete, slowly add the quenching solution to the reaction mixture to neutralize any remaining reactive species.
- **Workup:** Allow the mixture to warm to room temperature. Transfer the mixture to a separatory funnel and perform an aqueous workup. Extract the aqueous layer with an organic solvent.
- **Purification:** Combine the organic layers, dry over an anhydrous drying agent, filter, and concentrate the solvent under reduced pressure. The crude product can then be purified by flash column chromatography on silica gel using an appropriate eluent system to afford pure **Dibenzyl 2-fluoromalonate**.

Safety Precautions:

- Electrophilic fluorinating agents are strong oxidizers and should be handled with care in a well-ventilated fume hood.
- Reactions involving sodium hydride are highly flammable and should be performed under an inert atmosphere.
- Appropriate personal protective equipment (PPE), including safety glasses, lab coat, and gloves, should be worn at all times.

Synthetic Workflow Diagram

The following diagram illustrates the logical workflow for the synthesis of **Dibenzyl 2-fluoromalonate** from Dibenzyl malonate.



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Caption: Synthetic workflow for **Dibenzyl 2-fluoromalonate**.

Applications in Research and Drug Development

Fluorinated organic molecules are of significant interest in medicinal chemistry and materials science due to the unique properties conferred by the fluorine atom, such as increased metabolic stability, enhanced binding affinity, and altered electronic properties.^[5] While specific applications for **Dibenzyl 2-fluoromalonate** are not yet widely documented, its structural motifs suggest potential utility as a building block in the synthesis of more complex fluorinated compounds. As a fluorinated analog of dibenzyl malonate, it could be employed in various carbon-carbon bond-forming reactions to introduce a fluorinated moiety into a target molecule. Further research is needed to explore the full potential of this compound in drug discovery and other areas of chemical science.

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